

# Safe handling and storage procedures for 1,1,3-Tribromoacetone

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## Compound of Interest

Compound Name: 1,1,3-Tribromoacetone

Cat. No.: B1347163

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## Application Notes and Protocols for 1,1,3-Tribromoacetone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for guidance purposes only. A comprehensive, official Safety Data Sheet (SDS) for **1,1,3-Tribromoacetone** is not consistently available. Therefore, it is crucial to supplement these notes with safety data for structurally similar brominated ketones and to consult with your institution's Environmental Health and Safety (EHS) department before handling this chemical. All procedures should be conducted by trained personnel in a controlled laboratory setting.

## Introduction

**1,1,3-Tribromoacetone** is a highly brominated ketone used as a reagent and intermediate in organic synthesis.<sup>[1]</sup> Its reactivity, attributed to the presence of three bromine atoms and a carbonyl group, makes it a valuable building block in the synthesis of various organic compounds, including pharmaceutical intermediates.<sup>[1]</sup> However, this reactivity also suggests potential hazards, necessitating strict adherence to safe handling and storage procedures. These application notes provide a summary of available data and recommended protocols for the safe use of **1,1,3-Tribromoacetone** in a research and development setting.

## Physical and Chemical Properties

Properly understanding the physical and chemical properties of **1,1,3-Tribromoacetone** is fundamental to its safe handling. The available data is summarized in the table below.

Property	Value	References
Molecular Formula	<chem>C3H3Br3O</chem>	<a href="#">[2]</a>
Molecular Weight	294.77 g/mol	<a href="#">[2]</a>
Appearance	White or light yellow solid	<a href="#">[3]</a>
Melting Point	28-29 °C	<a href="#">[3]</a>
Boiling Point	114-116 °C at 14 Torr	<a href="#">[3]</a>
Density (Predicted)	2.561 ± 0.06 g/cm³	<a href="#">[2]</a>
Flash Point	115.1 °C	<a href="#">[3]</a>
Solubility	Soluble in DMSO (100 mg/mL with sonication)	<a href="#">[3]</a>
Vapor Pressure	0.00875 mmHg at 25°C	<a href="#">[3]</a>

## Hazard Identification and Safety Precautions

While specific GHS classifications for **1,1,3-Tribromoacetone** are not readily available, it is prudent to treat it as a hazardous substance based on information for similar alpha-brominated ketones.

### Potential Hazards:

- Irritant: May cause irritation to the skin, eyes, and respiratory system.[\[1\]](#)
- Harmful: May be harmful if swallowed or inhaled.[\[1\]](#)
- Lachrymator: Like many alpha-halo ketones, it may be a lachrymator (induces tearing).
- Toxic Fumes: When heated to decomposition, it may emit toxic fumes of hydrogen bromide.[\[1\]](#)

#### Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene). Inspect gloves for any signs of degradation before and during use.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For larger quantities or when there is a risk of splashing, an apron or chemical-resistant suit should be considered.
- Respiratory Protection: All handling of solid and dissolved **1,1,3-Tribromoacetone** should be performed in a certified chemical fume hood to avoid inhalation of dust or vapors.

## Experimental Protocols

### General Handling and Weighing

- Preparation: Before handling, ensure the chemical fume hood is functioning correctly and the sash is at the appropriate height. Have all necessary PPE donned. Prepare a designated waste container for contaminated materials.
- Weighing:
  - Perform all weighing operations within the chemical fume hood.
  - Use a tared, sealed container to weigh the solid.
  - Handle the container with forceps or gloved hands to prevent contamination.
  - Close the primary container of **1,1,3-Tribromoacetone** immediately after dispensing.
- Dissolving:
  - Add the solvent to the weighed **1,1,3-Tribromoacetone** in the fume hood.
  - If sonication is required for dissolution, ensure the container is securely capped to prevent aerosol generation.

- Transfer:
  - When transferring solutions, use a syringe or a cannula technique to minimize exposure.
  - If pouring, do so slowly and carefully to avoid splashing.

## Storage Procedures

- Store **1,1,3-Tribromoacetone** in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.[3]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and strong acids.
- The storage area should be clearly labeled with the identity of the chemical and its potential hazards.

## Accidental Release and Spill Cleanup

- Evacuation: In case of a significant spill, immediately evacuate the area and alert others.
- Ventilation: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Containment: For small spills, contain the material using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels to absorb the initial spill.
- Cleanup:
  - Wearing appropriate PPE, carefully scoop the absorbent material into a designated, labeled waste container.
  - Decontaminate the spill area with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water.
  - All materials used for cleanup should be disposed of as hazardous waste.

- Large Spills: For large spills, evacuate the laboratory, close the doors, and contact your institution's EHS department immediately.

## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Firefighting Measures

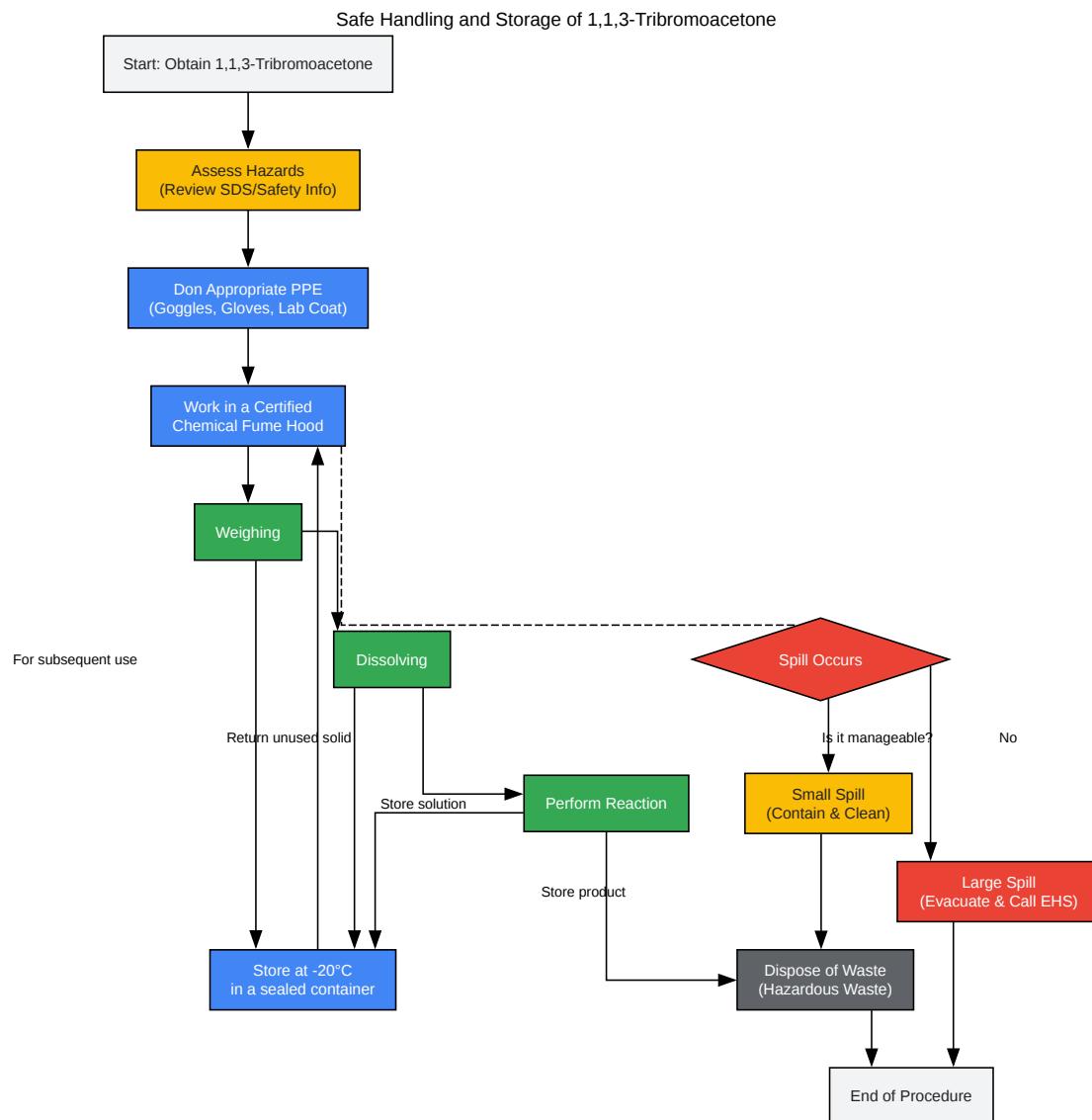
- Extinguishing Media: Use a dry chemical, carbon dioxide, or foam extinguisher. Avoid using a direct stream of water, as it may spread the material.
- Specific Hazards: In a fire, **1,1,3-Tribromoacetone** may decompose to produce toxic and corrosive fumes, including hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Waste Disposal

- All waste containing **1,1,3-Tribromoacetone**, including contaminated labware and cleanup materials, must be disposed of as hazardous waste.
- Collect waste in a clearly labeled, sealed container.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific guidance.

## Logical Workflow Diagram

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **1,1,3-Tribromoacetone**.



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- To cite this document: BenchChem. [Safe handling and storage procedures for 1,1,3-Tribromoacetone]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1347163#safe-handling-and-storage-procedures-for-1-1-3-tribromoacetone>

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